

Hazards and safety precautions for 1,2-Bis(dichlorophosphino)benzene

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Compound of Interest

Compound Name: 1,2-Bis(dichlorophosphino)benzene

Cat. No.: B1587436

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An In-depth Technical Guide to the Hazards and Safety Precautions for 1,2-Bis(dichlorophosphino)benzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the hazards and essential safety precautions for handling **1,2-Bis(dichlorophosphino)benzene** (CAS RN: 82495-67-8). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

1,2-Bis(dichlorophosphino)benzene is a corrosive and reactive organophosphorus compound that presents significant health and safety risks. It is classified as a substance that causes severe skin burns and eye damage.^{[1][2][3]} The material is also sensitive to air and moisture and is characterized by a strong, unpleasant stench.^{[1][4]}

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[1][2][3]}

Precautionary Statements: A comprehensive list of precautionary statements includes recommendations for prevention, response, storage, and disposal.^{[2][3]} Key preventative

measures include wearing appropriate personal protective equipment and ensuring adequate ventilation.[4][5]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1,2-Bis(dichlorophosphino)benzene** is provided in the table below.

Property	Value	Reference
Molecular Formula	C6H4Cl4P2	[3][4]
Molar Mass	279.86 g/mol	[3][4]
Appearance	Colorless liquid or semi-solid	[3][4]
Boiling Point	97-99 °C at 0.001 Torr	[3][4]
Density	1.5451 g/cm ³ at 25 °C	[4]
Flash Point	>110 °C	[4]
Odor	Stench	[1][4]
Stability	Stable under recommended storage conditions, but sensitive to air and moisture. [1][4]	

Toxicological Information

While specific quantitative toxicological data such as LD50 or LC50 values are not readily available, the primary toxicological concern is its corrosive nature.[4] Direct contact can cause severe chemical burns to the skin and eyes.[1][2] Inhalation of vapors or mists may cause respiratory irritation.[6] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[4]

Fire and Explosion Hazards

1,2-Bis(dichlorophosphino)benzene is a combustible liquid.[6] In the event of a fire, hazardous decomposition products can be released, including:

- Carbon oxides (CO, CO₂)[4][5]
- Oxides of phosphorus[4][5]
- Hydrogen chloride gas[4][5]

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4]

Firefighting Procedures:

- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[1][4][5]

Experimental Protocol for Safe Handling

5.1. Engineering Controls:

- All work with **1,2-Bis(dichlorophosphino)benzene** must be conducted in a well-ventilated chemical fume hood.[5]
- A safety shower and eyewash station must be readily accessible.[7]

5.2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are mandatory.[4]
- Skin Protection: A complete suit protecting against chemicals is required.[4] Gloves should be selected based on their resistance to this specific chemical and breakthrough time.
- Respiratory Protection: If the risk assessment indicates a need for respiratory protection, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used.[4]

5.3. Handling Procedures:

- Handle and store under an inert gas such as argon or nitrogen.[1][4]
- Avoid inhalation of vapor or mist.[1][4]
- Avoid contact with skin, eyes, and clothing.[7]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1][4]
- Wash hands thoroughly after handling.[7]

5.4. Storage Requirements:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep containers tightly closed.[1][4]
- The substance is air and moisture sensitive.[1][4]

First Aid Measures

Immediate medical attention is required in all cases of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[1][4]
Skin Contact	Immediately take off all contaminated clothing and shoes. Wash off with soap and plenty of water. Consult a physician immediately.[1][4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately consult a physician.[1][4][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[1][4]

Spill and Waste Disposal

7.1. Spill Response:

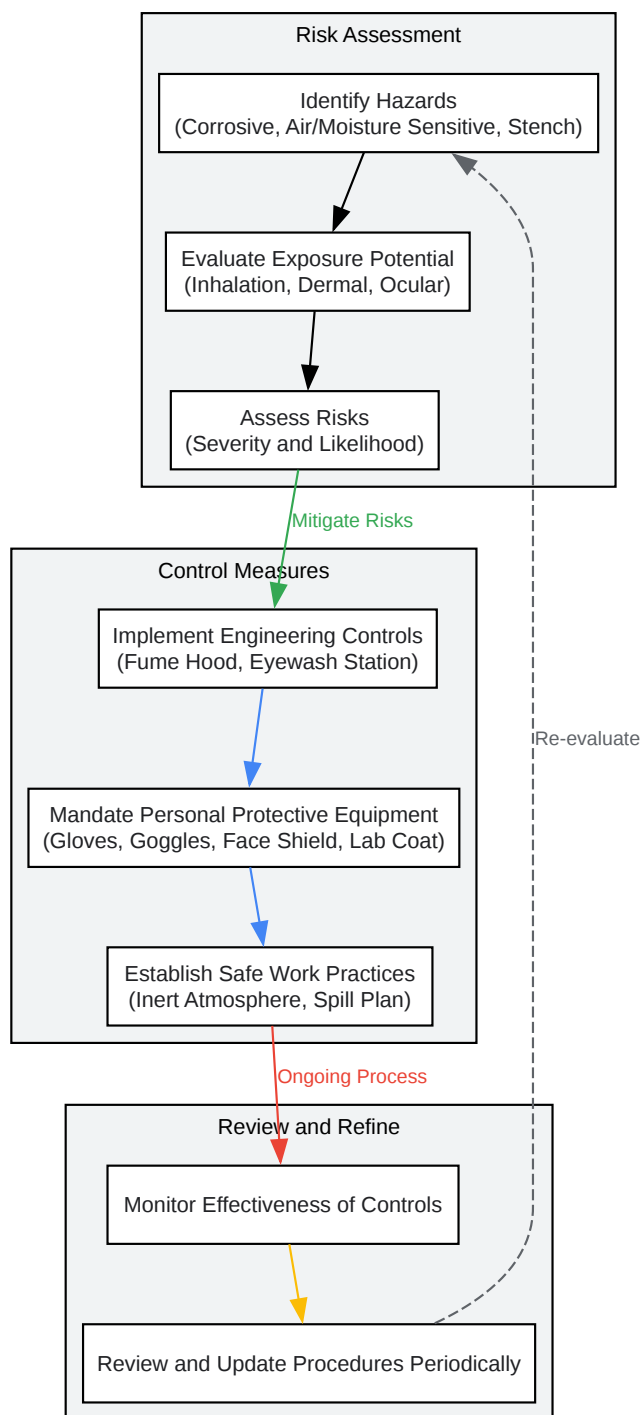
- Evacuate personnel to a safe area.[1][4]
- Ensure adequate ventilation.[1][4]
- Wear appropriate personal protective equipment.[1][4]
- Soak up the spill with an inert absorbent material and dispose of it as hazardous waste.[4]
- Do not let the product enter drains.[1][4]

7.2. Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste through a licensed disposal company.[1]

Risk Assessment and Control Workflow

The following diagram illustrates a logical workflow for risk assessment and control when working with **1,2-Bis(dichlorophosphino)benzene**.



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Caption: Risk assessment and control workflow for handling **1,2-Bis(dichlorophosphino)benzene**.

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